

An In-depth Technical Guide to 2-Ethylhexanoyl Chloride

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Compound of Interest

Compound Name: 2-Ethylhexanoyl chloride

Cat. No.: B1329509

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CAS Number: 760-67-8

This technical guide provides a comprehensive overview of **2-Ethylhexanoyl chloride**, a key chemical intermediate in various industrial applications. The document is intended for researchers, scientists, and professionals in the fields of drug development, polymer science, and agrochemical synthesis. It details the compound's properties, synthesis, and significant applications, supported by experimental protocols and schematic diagrams.

Chemical and Physical Properties

2-Ethylhexanoyl chloride is a colorless to light yellow liquid with a pungent odor.^[1] It is a reactive acyl chloride that is miscible with common organic solvents but reacts with water.^{[1][2]} The key physical and chemical properties are summarized in the tables below.

Table 1: General Properties of 2-Ethylhexanoyl Chloride

Property	Value	Reference(s)
CAS Number	760-67-8	[3][4]
Molecular Formula	C ₈ H ₁₅ ClO	[3]
Molecular Weight	162.66 g/mol	[3][5]
Appearance	Colorless to yellowish liquid	[1][6]
Odor	Pungent	[1]

Table 2: Physical Properties of 2-Ethylhexanoyl Chloride

Property	Value	Reference(s)
Density	0.939 g/mL at 25 °C	[3]
Boiling Point	67-68 °C at 11 mmHg	[3][5]
Melting Point	< -75 °C	[6][7]
Flash Point	79 °C	[6][7]
Vapor Pressure	0.72 mmHg at 67.7 °C	[3][6]
Refractive Index	n _{20/D} 1.433	[3]
Solubility	Miscible with common organic solvents, reacts with water	[1][2]

Safety and Handling

2-Ethylhexanoyl chloride is a corrosive substance that can cause severe skin burns and eye damage.[6][7] It is also harmful if swallowed or inhaled.[7] Due to its reactivity with water, it should be handled in a dry, well-ventilated area, and stored away from moisture and sources of ignition.[6]

Table 3: GHS Hazard Information for 2-Ethylhexanoyl Chloride

Hazard Class	Hazard Statement
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed
Acute Toxicity, Inhalation (Category 4)	H332: Harmful if inhaled
Skin Corrosion (Category 1B)	H314: Causes severe skin burns and eye damage
Corrosive to metals (Category 1)	H290: May be corrosive to metals

Synthesis of 2-Ethylhexanoyl Chloride

The most common laboratory and industrial synthesis of **2-Ethylhexanoyl chloride** involves the reaction of 2-ethylhexanoic acid with a chlorinating agent, such as thionyl chloride or phosgene.^[2]

Experimental Protocol: Synthesis from 2-Ethylhexanoic Acid and Thionyl Chloride

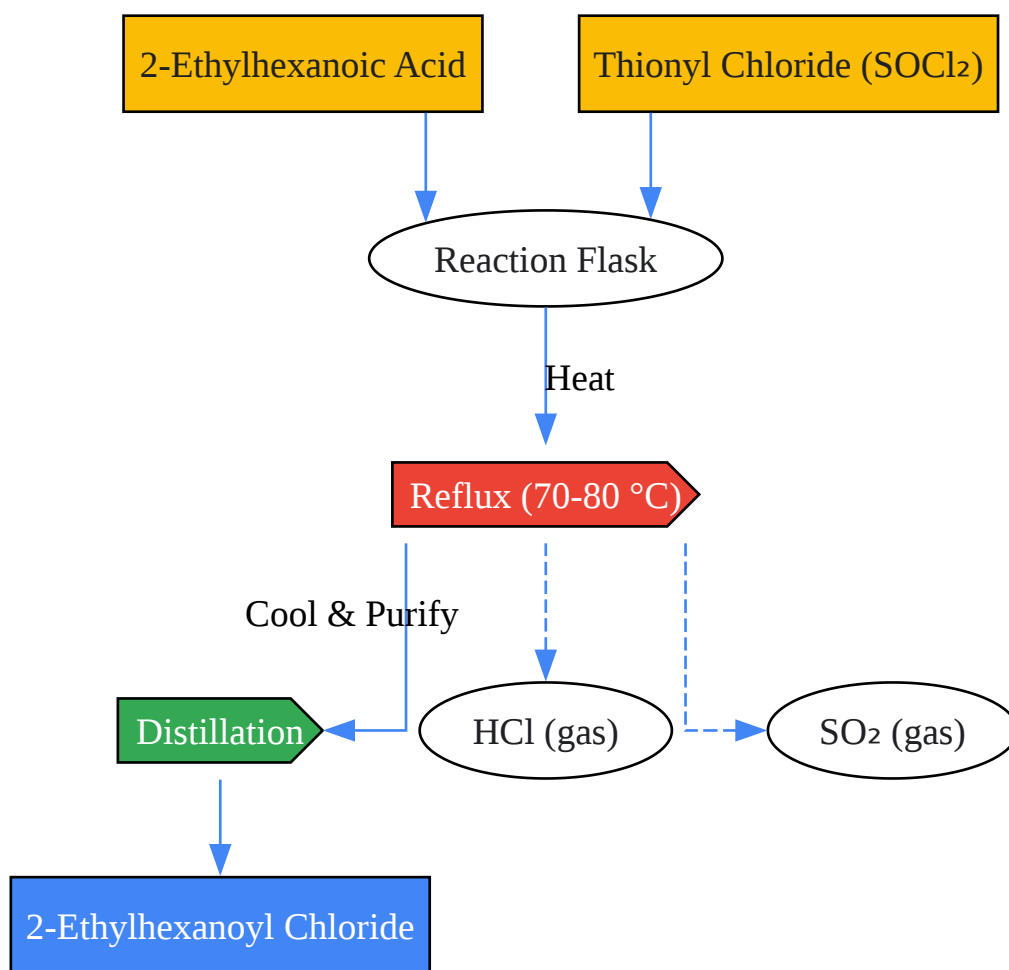
This protocol describes a general procedure for the synthesis of an acyl chloride from a carboxylic acid.

Materials:

- 2-Ethylhexanoic acid
- Thionyl chloride
- Reaction flask with a reflux condenser and a gas outlet to neutralize HCl gas

Procedure:

- In a well-ventilated fume hood, charge a round-bottomed flask with 2-ethylhexanoic acid.
- Slowly add an excess of thionyl chloride (typically 2-3 molar equivalents) to the flask at room temperature with stirring.
- Heat the reaction mixture to reflux (approximately 70-80 °C) and maintain for 2-3 hours, or until the evolution of hydrogen chloride and sulfur dioxide gas ceases.^{[3][6]}
- After cooling to room temperature, remove the excess thionyl chloride by distillation under reduced pressure.
- The crude **2-Ethylhexanoyl chloride** is then purified by fractional distillation under vacuum.^[6]



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Caption: Synthesis of **2-Ethylhexanoyl chloride**.

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